

Application Notes and Protocols for In Vivo Evaluation of OX04529

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Compound of Interest

Compound Name: OX04529
Cat. No.: B15609086

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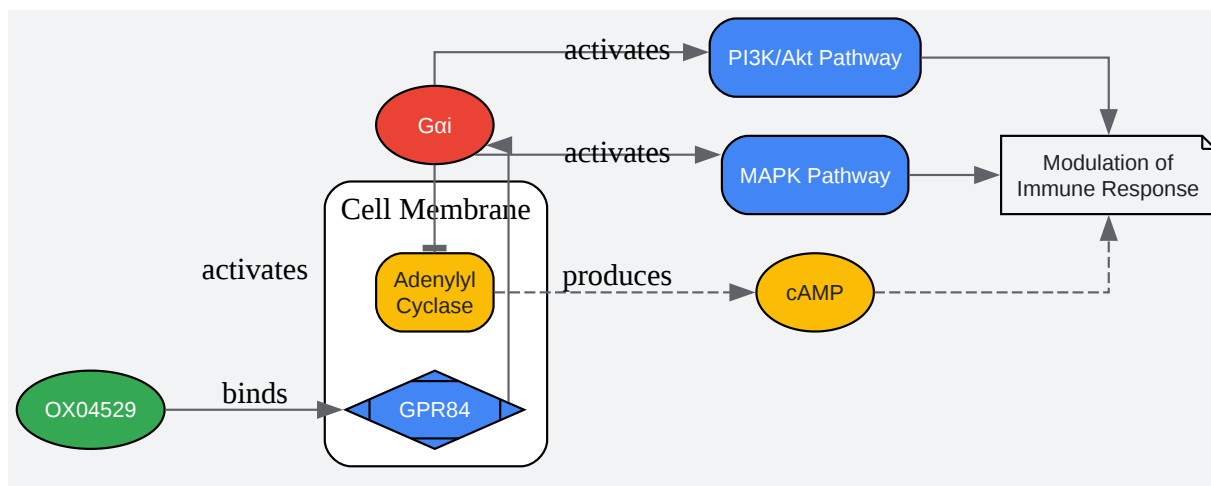
For Researchers, Scientists, and Drug Development Professionals

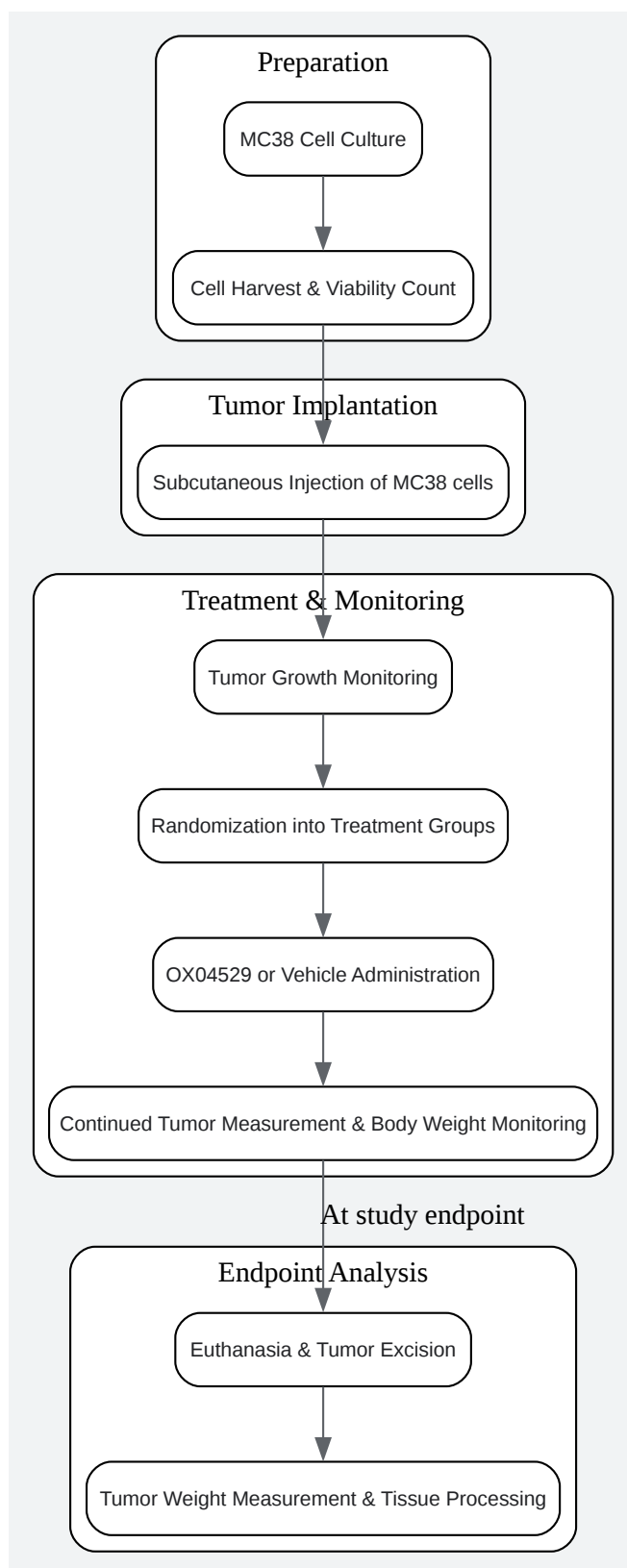
Introduction

OX04529 is a highly potent, selective, and orally bioavailable agonist for the G protein-coupled receptor 84 (GPR84).[1][2][3] GPR84 is predominantly expressed in immune cells, including macrophages, neutrophils, and microglia, and has been implicated in inflammation, metabolic disorders, and cancer.[4][5] Activation of GPR84 is known to modulate immune responses, making it a potential therapeutic target. These application notes provide a detailed protocol for the in vivo evaluation of **OX04529** in a preclinical cancer model, based on existing literature for GPR84 agonists.

GPR84 Signaling Pathway

GPR84 is a G α i-coupled receptor. Upon activation by an agonist such as **OX04529**, the G α i subunit inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels. Downstream of G protein activation, GPR84 signaling can also involve the activation of the MAP kinase and PI3K-Akt pathways, which regulate cellular functions like cytokine production, migration, and survival.[5]





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References

- 1. Development of Highly Potent, G-Protein Pathway Biased, Selective, and Orally Bioavailable GPR84 Agonists - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Development of Highly Potent, G-Protein Pathway Biased, Selective, and Orally Bioavailable GPR84 Agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. bioworld.com [bioworld.com]
- 5. What are GPR84 agonists and how do they work? [synapse.patsnap.com]
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